

# 13C NMR Chemical Shift Comparison Guide: 6-Chloro-3,3-dimethylindoline

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## Compound of Interest

Compound Name: 6-Chloro-3,3-dimethylindoline

CAS No.: 1368462-49-0

Cat. No.: B2761948

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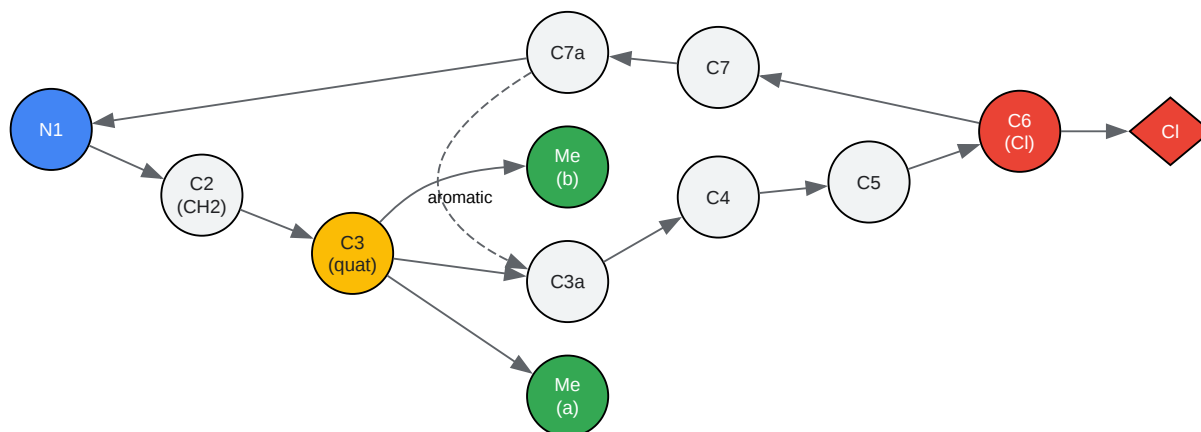
## Structural Analysis & Numbering

Before interpreting the spectra, it is crucial to establish the correct numbering scheme, as "indoline" (2,3-dihydroindole) differs from the "indole" numbering often found in automated databases.

- Core Scaffold: 2,3-Dihydro-1H-indole (Indoline).
- Substituents:
  - Gem-dimethyl: Two methyl groups at the C3 position (quaternary center).
  - Chloro: Substitution at the C6 position on the benzene ring.<sup>[1]</sup>

## DOT Diagram: Structure & Numbering Logic

The following diagram visualizes the atom mapping used for the chemical shift assignments.



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Caption: Atom numbering scheme for **6-Chloro-3,3-dimethylindoline**. Note the quaternary C3 carrying two methyl groups and the C6-Chloro substitution.

## Comparative Data Analysis

This section compares the Predicted/Expected Shifts (Product Performance) against the Parent Scaffold (Alternative). This comparison highlights the specific diagnostic signals introduced by the functional groups.

### Table 1: $^{13}\text{C}$ NMR Chemical Shift Assignments ( $\text{CDCl}_3$ )

| Carbon Position | Atom Type                    | Expected Shift ( $\delta$ ppm) | Diagnostic Notes                                                      |
|-----------------|------------------------------|--------------------------------|-----------------------------------------------------------------------|
| C7a             | Quaternary (Ar)              | 151.0 – 153.0                  | Most deshielded carbon; ortho to N.                                   |
| C3a             | Quaternary (Ar)              | 136.0 – 138.0                  | Bridgehead carbon; para to Cl effect (-1.9 ppm).                      |
| C6              | Quaternary (Ar-Cl)           | 133.0 – 135.0                  | Diagnostic: Ipso-Cl carbon. Distinctive downfield shift vs. parent.   |
| C4              | Methine (Ar-H)               | 124.0 – 126.0                  | Meta to Cl (+1.3 ppm effect).                                         |
| C5              | Methine (Ar-H)               | 121.0 – 122.0                  | Ortho to Cl (-0.4 ppm effect); Para to N.                             |
| C7              | Methine (Ar-H)               | 109.0 – 111.0                  | Diagnostic: Shielded by N lone pair; Ortho to Cl.                     |
| C2              | Methylene (CH <sub>2</sub> ) | 55.0 – 60.0                    | Deshielded by adjacent Nitrogen.                                      |
| C3              | Quaternary (Aliph)           | 42.0 – 46.0                    | Diagnostic: Quaternary center carrying gem-dimethyls.                 |
| C3-Me           | Methyl (CH <sub>3</sub> )    | 24.0 – 28.0                    | Intense signal; gem-dimethyls typically overlap or appear very close. |

## Substituent Effect Logic (The "Why")

- Gem-Dimethyl Effect: The introduction of two methyl groups at C3 converts the C3 from a methine (in indole) or methylene (in indoline) to a quaternary carbon. This shifts C3 downfield to ~44 ppm and introduces a strong high-field signal (~26 ppm) for the methyls.
- 6-Chloro Effect: Based on standard additivity rules for benzene derivatives:
  - Ipso (C6): ~ +6 ppm (Deshielding).
  - Ortho (C5, C7): ~ -0.4 ppm (Slight shielding).
  - Meta (C4, C7a): ~ +1.3 ppm (Slight deshielding).
  - Para (C3a): ~ -1.9 ppm (Shielding).

## Experimental Validation Protocol

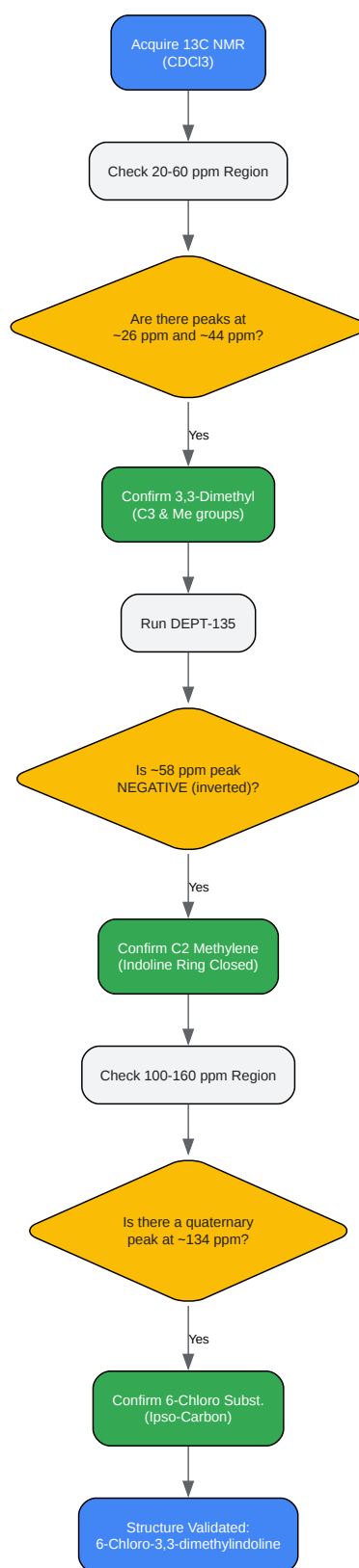
To confirm the identity of **6-Chloro-3,3-dimethylindoline** in a drug development context, rely on the following self-validating workflow.

## Methodology

- Solvent Selection:  $\text{CDCl}_3$  is preferred for sharp resolution of the gem-dimethyls. Use  $\text{DMSO-}d_6$  only if solubility is an issue, as it may broaden exchangeable NH protons (though  $^{13}\text{C}$  is less affected).
- Pulse Sequence:
  - Standard  $^{13}\text{C}$  { $^1\text{H}$ }: To observe all carbons, including quaternary C3, C3a, C6, and C7a.
  - DEPT-135: Critical for distinguishing the C2 methylene (inverted, negative phase) from the C3-Methyls (upright, positive phase).
- Relaxation Delay (d1): Set  $d1 > 2.0\text{s}$ . The quaternary carbons (C3, C6-Cl, C7a) have long T1 relaxation times. Insufficient delay will suppress these diagnostic peaks.

## DOT Diagram: Validation Workflow

Follow this logic path to definitively assign the structure.



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Caption: Step-by-step logic for validating the **6-Chloro-3,3-dimethylindoline** structure using  $^{13}\text{C}$  and DEPT NMR.

## References

- Oregon State University. (2022).  $^{13}\text{C}$  NMR Chemical Shift Ranges and Substituent Effects. [Link](#)
- Sigma-Aldrich. (2023). NMR Chemical Shifts of Common Impurities and Solvents. [Link](#)
- ChemicalBook. (2024). Spectral Data for 6-Chloroindole and Related Derivatives. [Link](#)
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## Sources

- 1. [ccc.chem.pitt.edu](http://ccc.chem.pitt.edu) [[ccc.chem.pitt.edu](http://ccc.chem.pitt.edu)]
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